

In-Depth Technical Guide to Tsugacetal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tsugacetal*

Cat. No.: *B15594144*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tsugacetal, a naturally derived aryltetralin lignan acetal, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of **Tsugacetal**, including its chemical identity, physicochemical properties, detailed synthesis protocols, and preliminary biological activities. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, medicinal chemistry, and drug discovery and development.

Chemical Identity

Identifier	Value
CAS Number	158860-63-4
IUPAC Name	(1R,2R,3R,4S)-4-(3,4-dimethoxyphenyl)-2-(3,4,5-trimethoxyphenyl)-6,8-dioxabicyclo[3.2.1]octan-3-ol
Molecular Formula	C ₂₁ H ₂₄ O ₆
PubChem CID	14009037

Physicochemical Properties

Currently, detailed quantitative data on the physicochemical properties of **Tsugacetal**, such as melting point, boiling point, and solubility, are not extensively reported in publicly available literature. As a complex natural product, it is expected to be a crystalline solid at room temperature with solubility in common organic solvents. Further experimental determination of these properties is warranted.

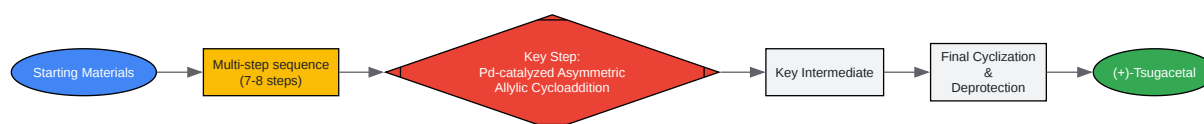
Synthesis

The first enantioselective total synthesis of (+)-**Tsugacetal** was reported by Li, et al. in 2022.[1][2] This multi-step synthesis provides a reliable method for obtaining the compound for further study.

Key Experimental Protocol: Stereoselective Total Synthesis

The synthesis involves a sequence of 7-8 steps, with a key step being a Pd-catalyzed asymmetric allylic cycloaddition.[1][2] The detailed experimental procedures, including reagent quantities, reaction conditions, and purification methods, are available in the supporting information of the primary literature.[2] Researchers are directed to this source for a comprehensive understanding of the synthetic route.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: High-level workflow for the total synthesis of (+)-**Tsugacetal**.

Biological Activity

Preliminary in vitro studies have been conducted to evaluate the cytotoxic activity of (+)-**Tsugacetal** and its stereoisomers against several cancer cell lines.[1][2]

In Vitro Cytotoxicity

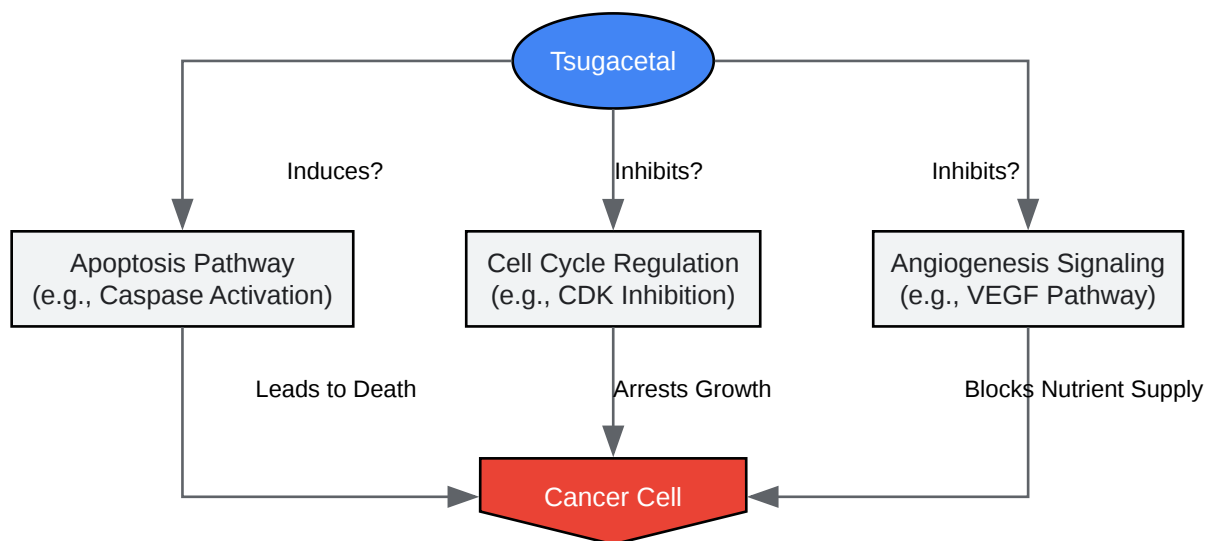
The available literature indicates that the synthesized stereoisomers of lignan acetals, including (+)-**Tsugacetal**, were examined for their in vitro cytotoxicity.[1][2] However, specific IC₅₀ values and the panel of cancer cell lines tested are detailed within the primary research article and its supplementary data. For a comprehensive understanding of the cytotoxic profile, direct consultation of this source is recommended.

Signaling Pathways and Mechanism of Action

The precise signaling pathways and the detailed mechanism of action through which **Tsugacetal** may exert its cytotoxic effects have not yet been elucidated. Further research is required to identify the molecular targets and understand how this compound interferes with cancer cell proliferation and survival.

Proposed Areas for Future Investigation

Based on the activities of other natural products, potential signaling pathways for investigation could include those commonly dysregulated in cancer, such as apoptosis, cell cycle regulation, and angiogenesis pathways.



[Click to download full resolution via product page](#)

Caption: Potential signaling pathways for future investigation of **Tsugacetal**'s mechanism of action.

Conclusion and Future Directions

Tsugacetal is a structurally interesting natural product with preliminary evidence of biological activity. The successful total synthesis opens the door for further investigation into its medicinal chemistry potential. Future research should focus on:

- Detailed Biological Evaluation: Comprehensive screening against a wider panel of cancer cell lines to determine its spectrum of activity and potency (IC₅₀ values).
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways affected by **Tsugacetal**.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of analogs to identify key structural features required for its biological activity.

This technical guide provides a starting point for researchers and drug development professionals interested in exploring the potential of **Tsugacetal** as a novel therapeutic agent. The detailed experimental protocols from the cited literature are crucial for the synthesis and subsequent investigation of this promising natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Stereoselective Total Synthesis of Formosanol, Tsugacetal, and Methyl β-Conidendral - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to Tsugacetal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594144#tsugacetal-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com